

Technical Safety Data Guide: N-Ethyl-2-ethoxybenzenamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-ethoxy-N-ethylaniline

CAS No.: 13519-73-8

Cat. No.: B2704690

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SECTION 1: Chemical Identification & Molecular Architecture

- Chemical Name: N-Ethyl-2-ethoxybenzenamine[1][2][3]
- CAS Number: 13519-73-8[1][2][3][4][5][6]
- Synonyms: N-Ethyl-o-phenetidine; **2-Ethoxy-N-ethylaniline**; N-Ethyl-2-ethoxyaniline.[1][2][3]
- Molecular Formula: C
H
NO[1][2][3][7]
- Molecular Weight: 165.23 g/mol [3]
- Structural Characterization: The molecule consists of an aniline core substituted at the ortho position with an ethoxy group (-OEt) and at the nitrogen with an ethyl group (-Et).[1][2][3]
This structural motif combines the lipophilicity of the ethyl group with the electron-donating

properties of the ethoxy substituent, significantly influencing its metabolic activation and toxicological profile compared to unsubstituted aniline.[1][2][3]

SECTION 2: Hazard Identification & Risk Assessment

Senior Scientist Note: Unlike simple aliphatic amines, this compound possesses the specific toxicity profile of the phenetidine class.[1][2][3] The core risk is not merely irritation, but systemic hematological toxicity (methemoglobinemia).[3]

GHS Classification (Derived from Structure-Activity Relationships)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3 or 4 (Harmful/Toxic).[1][3]
- Skin Corrosion/Irritation: Category 2.[1][2][3]
- Serious Eye Damage/Eye Irritation: Category 2A.[1][2][3]
- Specific Target Organ Toxicity (Repeated Exposure): Category 2 (Blood/Spleen).[1][3]
- Carcinogenicity: Suspected (Category 2) – Based on o-phenetidine analogs.[1][2][3]

Mechanism of Toxicity: The Methemoglobinemia Pathway

The toxicity of N-ethyl-2-ethoxybenzenamine is driven by hepatic bioactivation.[1][2][3] The N-ethyl group is first dealkylated or N-hydroxylated.[1][2][3] The resulting N-hydroxy metabolite oxidizes ferrous hemoglobin (Fe

) to ferric methemoglobin (Fe

), which cannot transport oxygen, leading to cellular hypoxia and cyanosis.[1][3]



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Figure 1: Metabolic activation pathway leading to hematological toxicity.[1][2][3]

SECTION 3: Composition & Purity Standards

Component	Concentration	CAS Number	Impurity Profile
N-Ethyl-2-ethoxybenzenamine	> 97.0%	13519-73-8	Trace o-Phenetidine (CAS 94-70-2)

Quality Control Note: Commercial samples may darken upon storage due to auto-oxidation.[1][2][3] A dark brown color indicates significant degradation (quinone imine formation).[1][3]

SECTION 4: First Aid Measures (Advanced Protocol)

- General Directive: Immediate action is required. Symptoms of methemoglobinemia (blue lips/nails, headache, dizziness) may be delayed 2-4 hours.[1][3]
- Inhalation: Move to fresh air. Oxygen administration is the priority if cyanosis is present.[1][2][3]
- Skin Contact:
 - Do not use ethanol or organic solvents for cleaning; they enhance transdermal absorption.[1][2][3]
 - Wash with polyethylene glycol (PEG 400) or copious soap and water.[1][3]
- Eye Contact: Rinse for 15 minutes.[1][2][3][8] The ethoxy group renders the compound slightly more lipophilic, making thorough irrigation critical to prevent corneal haze.[1][2][3]
- Ingestion: Do NOT induce vomiting.
- Medical Note to Physician:
 - Monitor blood methemoglobin levels.[1][2][3]
 - If MetHb > 30%, administer Methylene Blue (1-2 mg/kg IV) unless the patient has G6PD deficiency.[1][3]

SECTION 5: Fire-Fighting Measures

- Flash Point: Estimated > 100°C (Class IIIB Combustible Liquid).[1][2][3]

- Hazardous Combustion Products:
 - Nitrogen Oxides (NOx): Highly toxic reddish-brown fumes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Carbon Monoxide (CO).[\[1\]](#)[\[3\]](#)
- Extinguishing Media: Alcohol-resistant foam, dry chemical, or CO
[\[1\]](#)[\[2\]](#)[\[3\]](#) Water spray may be ineffective but should be used to cool containers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

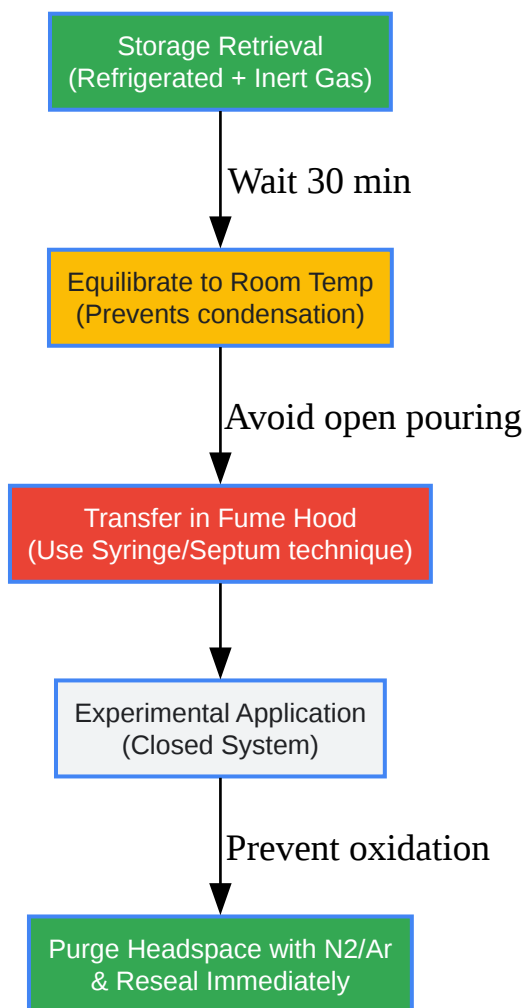
SECTION 6: Handling & Storage (The "Inert Loop" Protocol)

Core Directive: Anilines are sensitive to oxidation and light.[\[1\]](#)[\[2\]](#)[\[3\]](#) Strict anaerobic handling preserves integrity and safety.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Storage Specifications

- Atmosphere: Store under Argon or Nitrogen blanket.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Temperature: 2-8°C (Refrigerated) recommended to retard oxidation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Container: Amber glass with Teflon-lined caps.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Safe Handling Workflow



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Figure 2: Inert atmosphere handling workflow to prevent degradation and exposure.

SECTION 7: Exposure Controls & Personal Protection

- Engineering Controls: Use only in a chemical fume hood with face velocity > 100 fpm.
- Hand Protection (Critical):
 - Standard Nitrile: Insufficient for prolonged contact (breakthrough < 15 mins).^{[1][3]}
 - Recommended: Silver Shield / 4H (Laminate) or Double-gloving (Nitrile over Laminate).^{[1][2][3]}

- Respiratory Protection: If heating or aerosolizing, use a full-face respirator with OV/P100 (Organic Vapor + Particulate) cartridges.[\[1\]](#)[\[2\]](#)[\[3\]](#)

SECTION 8: Physical & Chemical Properties

Property	Value / Description	Note
Physical State	Liquid (Oil)	Viscous
Color	Colorless to Pale Brown	Darkens on air exposure
Boiling Point	~240-250°C (Estimated)	Based on o-phenetidine (229°C)
Density	~1.0 - 1.05 g/cm ³	Denser than water
Solubility	Immiscible in water	Soluble in DCM, EtOAc, Alcohols
Partition Coeff (LogP)	~2.5 - 3.0	Lipophilic; bioaccumulative potential

SECTION 9: Stability & Reactivity

- Chemical Stability: Unstable in air/light (oxidizes to quinones/azobenzenes).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Incompatible Materials:
 - Strong Oxidizers: Reaction may be vigorous/explosive.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Acids: Forms anilinium salts (exothermic).[\[1\]](#)[\[3\]](#)
 - Acid Chlorides/Anhydrides: Reacts to form amides.[\[1\]](#)[\[2\]](#)[\[3\]](#)

SECTION 10: Toxicological Information

- Acute Toxicity:
 - Oral LD50 (Rat): Estimated 500–1000 mg/kg (Harmful).[\[1\]](#)[\[3\]](#)
 - Dermal: High absorption potential.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Chronic Effects:
 - Hematotoxicity: Repeated exposure causes hemolytic anemia and compensatory splenomegaly.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Genotoxicity: o-Phenetidine derivatives are suspected mutagens (Ames positive in activated strains).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Carcinogenicity: The ortho-ethoxy structure is structurally related to known bladder carcinogens, though N-ethylation may modulate potency.[\[1\]](#)[\[2\]](#)[\[3\]](#) Treat as a suspected carcinogen.[\[1\]](#)[\[2\]](#)[\[3\]](#)

SECTION 11: Ecological Information & Disposal

- Ecotoxicity: Toxic to aquatic life with long-lasting effects (Category 2).[\[1\]](#)[\[2\]](#)[\[3\]](#) Anilines are generally recalcitrant in anaerobic environments but biodegradable aerobically.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Disposal:
 - Do NOT dispose of down the drain.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Collect as Hazardous Organic Waste (Halogen-free).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Incineration requires a scrubber for NOx control.[\[1\]](#)[\[2\]](#)[\[3\]](#)

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- To cite this document: BenchChem. [Technical Safety Data Guide: N-Ethyl-2-ethoxybenzenamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2704690/docs#technical-safety-data-guide-n-ethyl-2-ethoxybenzenamine>]

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